

Safeguarding Your Research: A Comprehensive Guide to Handling Sodium Malate

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Compound of Interest

Compound Name: Sodium malate

Cat. No.: B1197888

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **sodium malate**, including detailed operational and disposal plans to foster a secure research environment.

Operational Plan: Handling **Sodium Malate** with Care

Adherence to proper handling procedures is critical to minimize exposure and ensure safety. **Sodium malate** may cause skin, eye, and respiratory irritation.[1]

1. Engineering Controls and Preparation:

- Ventilation: Always handle **sodium malate** in a well-ventilated area.[1][2][3] Use of a local exhaust ventilation system is recommended to control airborne dust.[4]
- Emergency Equipment: Ensure an eyewash station and emergency shower are readily accessible in the immediate work area.[4]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or glasses conforming to EN 166 (EU) or NIOSH (US) standards.[3][4][5]
- Skin Protection:

- Gloves: Wear protective gloves made of rubber, neoprene, or nitrile.[4] Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[2]
- Lab Coat/Clothing: A standard lab coat should be worn. For larger quantities or where significant contact is possible, impervious clothing may be necessary.[5]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, a NIOSH-approved dust and mist respirator is recommended.[4] In situations with high concentrations of dust or if irritation is experienced, a full-face respirator may be required.[5]

3. Handling and Use:

- Avoid Dust Formation: Minimize the generation of dust when handling the solid form of **sodium malate**. [2][6]
- Avoid Contact: Prevent contact with eyes, skin, and clothing. [2][4][6]
- Storage: Store **sodium malate** in a cool, dry, and well-ventilated area in a tightly sealed container. [1]

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. [1][4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. [1][4]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention. [1][4]

Disposal Plan: Responsible Waste Management

Proper disposal of **sodium malate** and its containers is crucial to prevent environmental contamination.

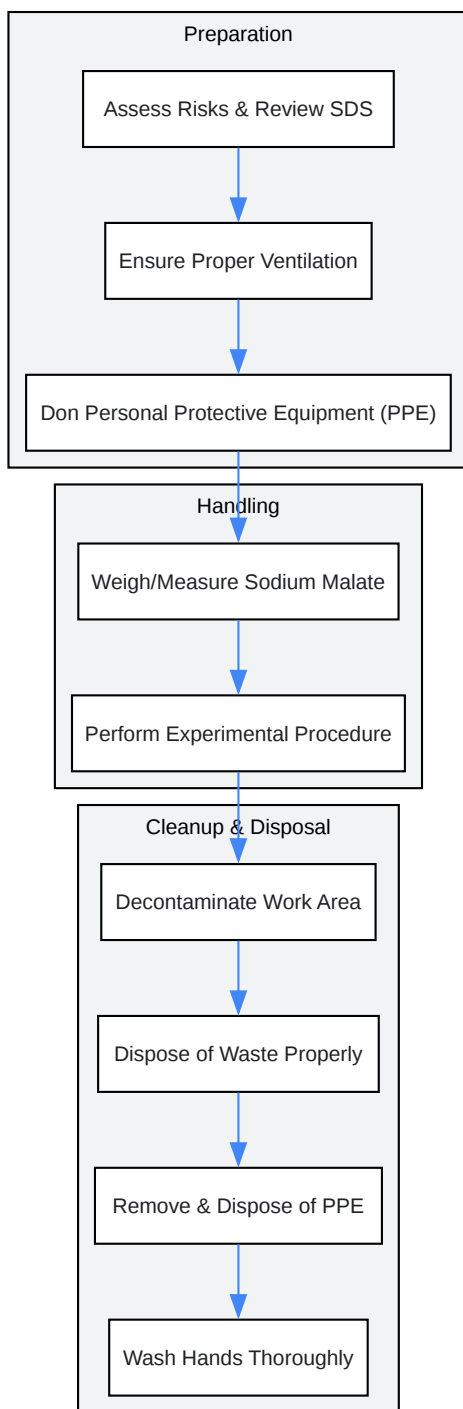
- **Waste Characterization:** Unused **sodium malate** should be disposed of as solid waste.
- **Disposal Method:** The recommended disposal method is to transfer the material to a suitable container for disposal.^[4] Incineration in a chemical incinerator equipped with an afterburner and scrubber is an alternative, but all local, state, and federal regulations must be followed.^[4]
- **Container Disposal:** Puncture and dispose of empty containers in a sanitary landfill or by other procedures approved by state and local authorities.
- **Spill Cleanup:** In case of a spill, sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.^[2]^[4]^[6]

Quantitative Data Summary

Property	Value
Occupational Exposure Limits	Not established.
Melting Point	300°C
Boiling Point	306.4°C at 760 mmHg
Flash Point	153.4°C
Oral Toxicity (rat)	LD50: 3380 mg/kg

Experimental Workflow for Handling **Sodium Malate**

Workflow for Safe Handling of Sodium Malate

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Caption: A step-by-step workflow for the safe handling of **sodium malate** in a laboratory setting.

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